

# Proper Disposal of Methyl 5-bromopyridine-2-carboxylate: A Step-by-Step Guide

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## Compound of Interest

Compound Name: **Methyl 5-bromopyridine-2-carboxylate**

Cat. No.: **B1661943**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemicals like **Methyl 5-bromopyridine-2-carboxylate** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step procedure for the safe disposal of this compound, grounded in established safety data.

## Immediate Safety and Hazard Information

**Methyl 5-bromopyridine-2-carboxylate** is classified with specific hazards that necessitate careful handling. Always consult the Safety Data Sheet (SDS) before use.

### Hazard Classification:

- Skin Irritation: Category 2[[1](#)]
- Serious Eye Irritation: Category 2A[[1](#)]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[[1](#)]

### Precautionary Measures:

- Avoid breathing dust, mist, or spray[[1](#)].

- Wash skin thoroughly after handling[1].
- Use only in a well-ventilated area or outdoors[1].
- Wear protective gloves, clothing, eye, and face protection[1].

## Chemical and Physical Properties

A summary of the key quantitative data for **Methyl 5-bromopyridine-2-carboxylate** is provided below.

Property	Value
CAS Number	29682-15-3[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>2</sub> [1]
Molecular Weight	216.03 g/mol
Appearance	White to Almost white powder to crystal[2]
HMIS III Rating	Health: 2, Flammability: 1, Physical: 0[1]
NFPA Rating	Health: 2, Fire: 1, Reactivity: 0[1]

## Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe collection, storage, and disposal of **Methyl 5-bromopyridine-2-carboxylate** waste.

### 3.1. Personal Protective Equipment (PPE) Requirement

Before handling the chemical waste, ensure the following PPE is worn:

- Hand Protection: Protective gloves (e.g., nitrile rubber)[1].
- Eye Protection: Chemical safety goggles or a face shield[1].
- Skin and Body Protection: A lab coat or other suitable protective clothing[1].

- **Respiratory Protection:** In case of inadequate ventilation or dust formation, use a NIOSH-approved respirator[1][3].

### 3.2. Waste Collection and Segregation

- **Designated Waste Container:** Use a clearly labeled, dedicated waste container for **Methyl 5-bromopyridine-2-carboxylate** and materials contaminated with it. The container should be made of a compatible material and have a secure lid.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name: "**Methyl 5-bromopyridine-2-carboxylate**".
- **Segregation:** Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. It is incompatible with strong oxidizing agents[1][4].

### 3.3. On-site Storage

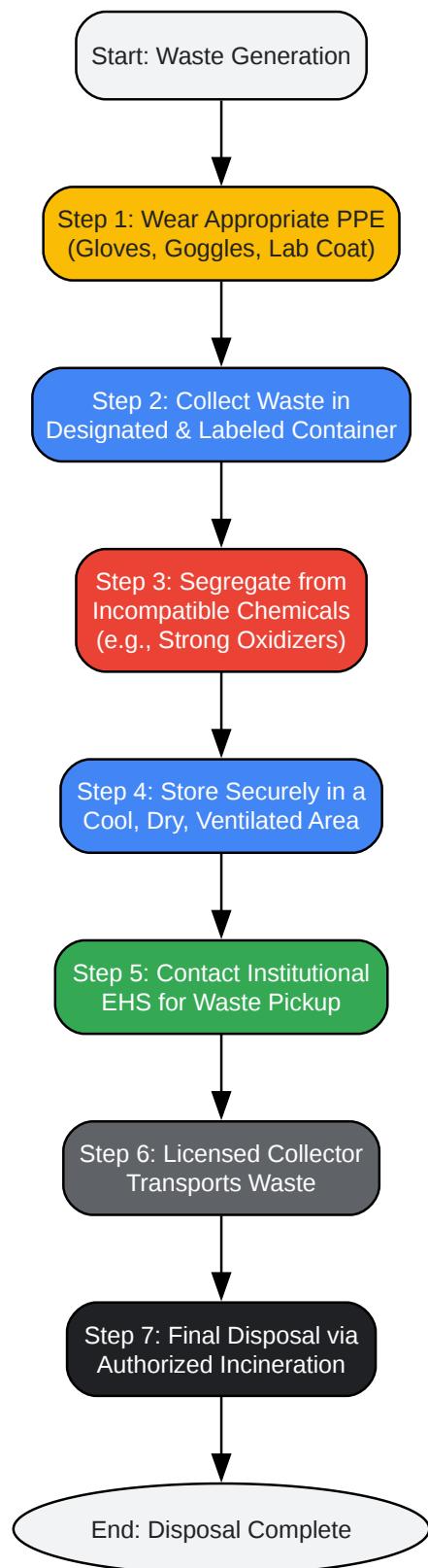
- **Storage Location:** Store the sealed waste container in a designated, well-ventilated, and cool, dry area away from heat or ignition sources[1][4].
- **Container Integrity:** Ensure the container is kept closed when not in use to prevent the release of dust or vapors[1].

### 3.4. Final Disposal Procedure

- **Professional Disposal Service:** The disposal of **Methyl 5-bromopyridine-2-carboxylate** must be handled by a licensed and authorized waste disposal company[1]. Do not attempt to dispose of this chemical down the drain or in regular trash.
- **Recommended Treatment Method:** The primary recommended method for disposal is incineration. The chemical should be sent to an authorized incinerator equipped with an afterburner and a flue gas scrubber to ensure complete destruction and to neutralize harmful combustion byproducts[1].
- **Documentation:** Maintain a record of the waste generated, including the amount and date of disposal, in accordance with institutional and regulatory requirements.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Methyl 5-bromopyridine-2-carboxylate**.



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## References

- 1. [synquestlabs.com](http://synquestlabs.com) [synquestlabs.com]
- 2. Methyl 5-Bromopyridine-2-carboxylate 29682-15-3 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 3. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 4. [fishersci.com](http://fishersci.com) [fishersci.com]
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